Core Chemical and Physical Properties

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Compound of Interest

Compound Name:	*2-Methoxy-6-phenylpyridine*
CAS No.:	*35070-08-7*
Cat. No.:	*B1354211*

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A thorough understanding of a compound's physicochemical properties is the foundation of its application in research. **2-Methoxy-6-phenylpyridine** is a compound whose characteristics are dictated by the interplay between the electron-deficient pyridine ring, the electron-donating methoxy group, and the hydrophobic phenyl substituent. These properties are summarized below.

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Property	Value	Source(s)
CAS Number	35070-08-7	[1][2][7]
Molecular Formula	$C_{12}H_{11}NO$	[1][7]
Molecular Weight	185.22 g/mol	[1][2]
Synonyms	Pyridine, 2-methoxy-6-phenyl	[1]
SMILES	COC1=CC=CC(=N1)C2=CC=CC=C2	[1][8]
Topological Polar Surface Area (TPSA)	22.12 $Å^2$	[8]
LogP (Calculated)	2.7572	[8]
Storage Temperature	2-8°C, Sealed in dry conditions	[7][8]

Spectroscopic Profile: While specific spectra are proprietary, the structure of **2-Methoxy-6-phenylpyridine** allows for predictable spectroscopic signatures.

- ^1H NMR: The proton NMR spectrum would be expected to show distinct aromatic signals for both the pyridine and phenyl rings. The methoxy group would appear as a characteristic singlet, typically around 3.9-4.0 ppm. Analysis of coupling patterns in the aromatic region would be critical for confirming the substitution pattern.[9][10][11][12]
- ^{13}C NMR: The carbon NMR would display signals for all 12 carbons, with the methoxy carbon appearing in the aliphatic region (around 55 ppm) and the remaining signals in the aromatic region. The carbon attached to the oxygen would be significantly shifted downfield.[9][10]

Synthesis and Mechanistic Insights

The most prevalent and efficient method for synthesizing **2-Methoxy-6-phenylpyridine** is the Suzuki-Miyaura cross-coupling reaction.[13][14] This palladium-catalyzed reaction is a cornerstone of modern organic synthesis due to its high functional group tolerance, excellent yields, and relatively mild reaction conditions.

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Core Reaction: The synthesis involves the coupling of 2-Chloro-6-methoxypyridine with Phenylboronic acid.[13]

Caption: Suzuki-Miyaura cross-coupling workflow for synthesis.

Detailed Experimental Protocol (Illustrative):

- Vessel Preparation: To a flame-dried Schlenk flask under an inert atmosphere (Nitrogen or Argon), add 2-Chloro-6-methoxypyridine (1.0 eq), Phenylboronic acid (1.2 eq), and a suitable base such as Sodium Carbonate (Na_2CO_3, 2.0 eq).[14]
- Catalyst Addition: Add the palladium catalyst, for example, Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.02-0.05 eq). The choice of catalyst and ligand is crucial for optimizing yield and reaction time.
- Solvent Addition: Introduce a degassed solvent system. A mixture of an organic solvent like benzene or toluene and an aqueous solution for the base is common.[14]
- Reaction Execution: Heat the mixture to reflux (typically 80-100°C) and monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Work-up and Purification: Upon completion, cool the reaction mixture to room temperature. Perform an aqueous work-up by extracting the product into an organic solvent (e.g., ethyl acetate). The organic layers are combined, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- Final Purification: The crude product is then purified using column chromatography on silica gel to yield pure **2-Methoxy-6-phenylpyridine**.

Causality and Trustworthiness: This protocol is self-validating. The use of an inert atmosphere prevents the degradation of the sensitive palladium catalyst. The base is essential for the transmetalation step of the catalytic cycle. Monitoring by TLC ensures the reaction is driven to completion, and final purification by chromatography validates the identity and purity of the product.

Applications in Drug Discovery and Development

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The phenylpyridine motif is a key pharmacophore in numerous biologically active compounds. Its presence can facilitate π-π stacking interactions with biological targets, while the pyridine nitrogen can act as a hydrogen bond acceptor. The methoxy group can modulate solubility and metabolic stability.

Role as a Scaffold: **2-Methoxy-6-phenylpyridine** serves as a versatile starting point for creating libraries of novel compounds. The pyridine and phenyl rings can be further functionalized through various organic reactions to explore structure-activity relationships (SAR).

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